

NADPH tetrasodium salt Certificate of Analysis

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Compound Focus: Nadph tetrasodium salt

CAS No.: 2646-71-1

Cat. No.: S649674

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Product Specification Comparison

Manufacturer/Supplier	Catalog Number	Purity	Price (as listed)
Merck (Calbiochem) [1]	481973	≥90% by HPLC; ≥93% by enzymatic assay	Listed, requires quote
Santa Cruz Biotechnology [2]	sc-202725	≥95%	\$46.00 (25 mg)
Biomatik [3]	A4214	High Purity (Grade)	\$88.00 (100 mg)

Experimental Applications and Protocols

NADPH tetrasodium salt is widely used as an essential electron donor in enzymatic studies. The following examples from research literature illustrate its use in specific experimental protocols.

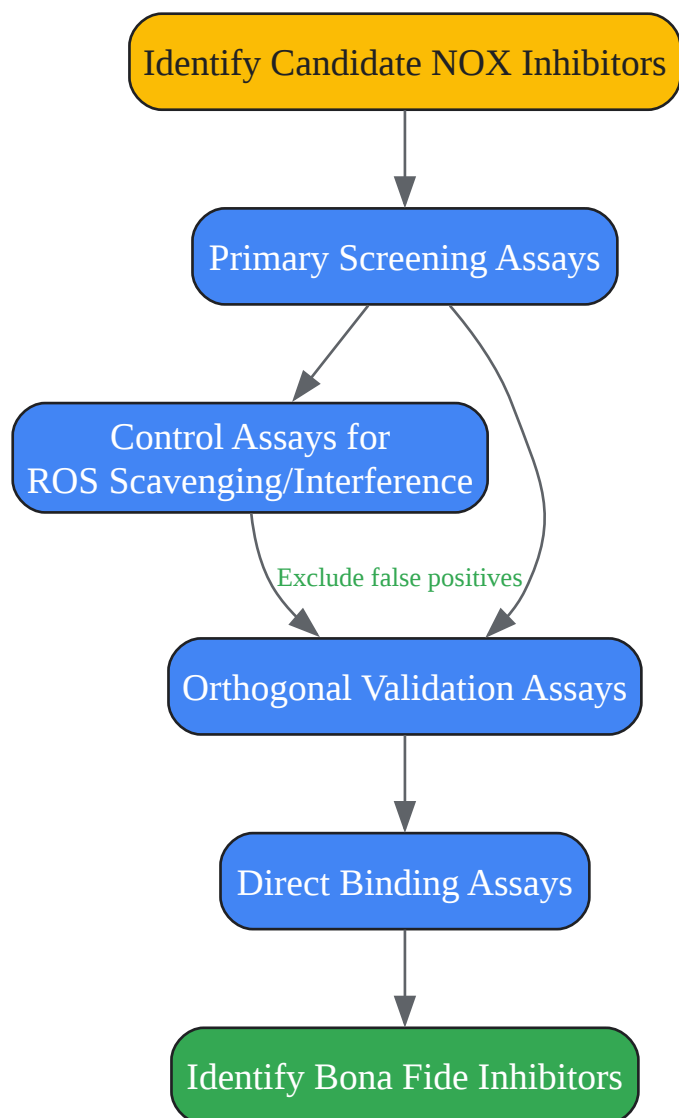
- Inhibition Kinetics of CYP1B1 [4]:** This protocol measures the inhibition of the enzyme Cytochrome P450 1B1 (CYP1B1). The reaction mixture includes potassium phosphate buffer (pH 7.4), magnesium chloride, recombinant human CYP1B1, the substrate 7-ethoxyresorufin, and an inhibitor. The reaction is initiated by adding **NADPH tetrasodium salt (final concentration 1 mM)**. The formation of the

fluorescent product, resorufin, is measured over 30 minutes to determine the enzyme's activity and inhibition kinetics.

- **Characterization of AKR1C3 Enzyme Variants [5]:** In this study, the kinetic parameters of aldo-keto reductase (AKR1C3) and its genetic variants are determined. The enzyme's activity is monitored by measuring the rate of **NAD⁺ generation at 340 nm** when the enzyme oxidizes its substrate, S-tetralol. While this particular assay uses NAD⁺, it demonstrates a common method for measuring dehydrogenase activity, which often utilizes NADPH as a cofactor in reduction reactions. The setup involves a system with potassium phosphate buffer (pH 7.0), S-tetralol, NAD⁺, and the purified enzyme.

NADPH Oxidase Inhibition Research Workflow

To help visualize the context of NADPH-related research, the diagram below outlines a general experimental workflow for identifying and validating NADPH oxidase (NOX) inhibitors, as detailed in the scientific literature [6] [7].



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A key finding from recent studies is that many compounds initially reported as NOX inhibitors turn out to be reactive oxygen species (ROS) scavengers or interfere with the assay itself. The workflow highlights the importance of rigorous controls and direct binding studies to identify true enzyme inhibitors, such as **VAS2870** and **VAS3947**, which covalently bind to a cysteine residue in the NADPH-binding site [6] [7].

Sourcing and Usage Considerations

When selecting and using **NADPH tetrasodium salt** for your research, please consider the following:

- **Check Certificates of Analysis (CoA):** Always request the lot-specific CoA from the supplier before purchase. This document provides critical information such as the exact purity (determined by HPLC and/or enzymatic assay) for that specific batch, which is essential for replicating experiments [1].
- **Proper Handling and Storage:** NADPH is hygroscopic and sensitive to degradation. It should be stored at **-20°C** and protected from moisture. Stock solutions are typically prepared in water and can be aliquoted and frozen for stability over several weeks [1] [3].
- **Define Your Comparison Metrics:** Since direct performance data is scarce, your comparison will rely on factors like **purity grade, batch-to-batch consistency, price per milligram, shipping conditions, and the technical support** offered by the supplier.

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References

1. NADPH, Tetrasodium Salt - CAS 2646-71-1 - Calbiochem [merckmillipore.com]
2. NADPH tetrasodium salt (CAS 2646-71-1) [scbt.com]
3. NADPH, Tetrasodium Salt, Cat#A4214 [biomatik.com]
4. Nicotinamide adenine dinucleotide phosphate tetrasodium ... [pubcompare.ai]
5. Characterization of the major single nucleotide ... [pmc.ncbi.nlm.nih.gov]
6. A closer look into NADPH oxidase inhibitors [sciencedirect.com]
7. A closer look into NADPH oxidase inhibitors [pmc.ncbi.nlm.nih.gov]

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